Angiotensin (1-7) and Endothelial Function: A Technical Guide

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Compound of Interest

Compound Name:	*Angiotensin (1-7)*
CAS No.:	*51833-78-4*
Cat. No.:	*B1684583*

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Audience: Researchers, scientists, and drug development professionals.

Abstract: The renin-angiotensin system (RAS) is a critical regulator of cardiovascular homeostasis. While the classical axis, comprising Angiotensin II (Ang II), is known for its vasoconstrictive and pro-inflammatory effects, a counter-regulatory axis centered on **Angiotensin (1-7)** [Ang-(1-7)] has emerged as a key player in vascular protection.[1][2][3] Ang-(1-7), acting primarily through its G-protein coupled receptor, Mas, exerts a plethora of beneficial effects on the endothelium, including vasodilation, anti-inflammatory, and anti-thrombotic actions.[2][3][4] This technical guide provides an in-depth overview of the molecular mechanisms underpinning Ang-(1-7)'s role in endothelial function, summarizes key quantitative data, details relevant experimental protocols, and explores its therapeutic potential.

Core Signaling Pathways of **Angiotensin (1-7)** in Endothelial Cells

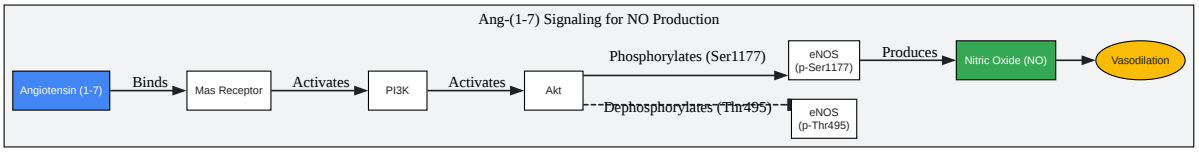
Ang-(1-7) primarily mediates its effects by binding to the Mas receptor (MasR), which triggers downstream signaling cascades that actively oppose the deleterious actions of the Ang II-AT1

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receptor axis.[1][3][5] The principal protective mechanisms include enhanced nitric oxide bioavailability, reduction of oxidative stress, and suppression of inflammation.

Nitric Oxide (NO) Production and Vasodilation

A hallmark of Ang-(1-7) action is the stimulation of endothelial nitric oxide synthase (eNOS) to produce NO, a potent vasodilator.[6][7] This process is primarily mediated through the Phosphatidylinositol 3-kinase (PI3K)/Akt pathway. Upon MasR activation, PI3K is stimulated, leading to the phosphorylation and activation of the serine/threonine kinase Akt.[6][8] Activated Akt then directly phosphorylates eNOS at its activating site, Serine 1177, while promoting dephosphorylation at the inhibitory site, Threonine 495.[6][7] This reciprocal regulation enhances eNOS activity, resulting in increased NO production and subsequent vasodilation.[6][7]



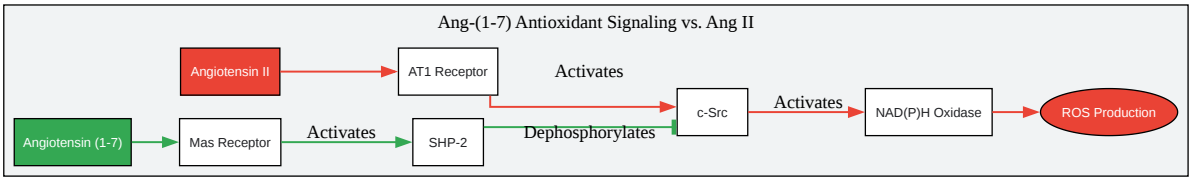
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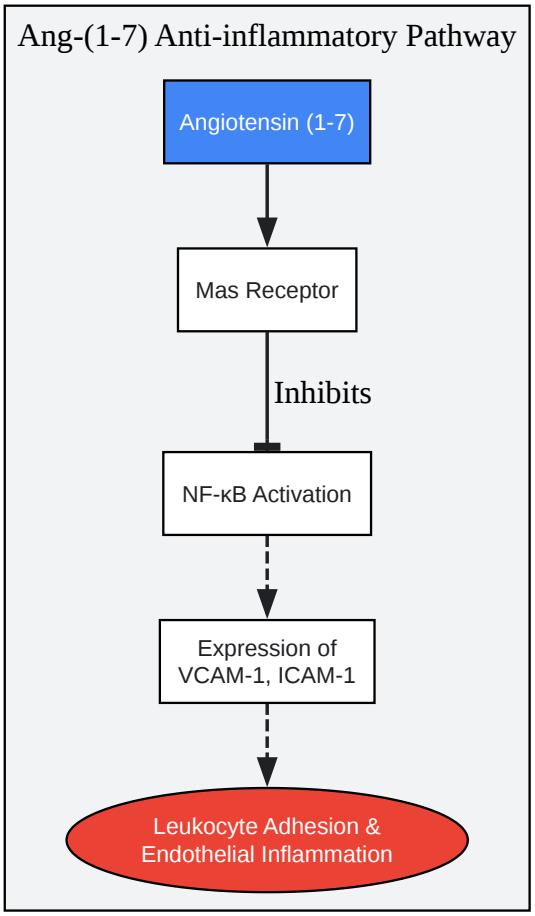
Ang-(1-7) signaling pathway leading to NO production.

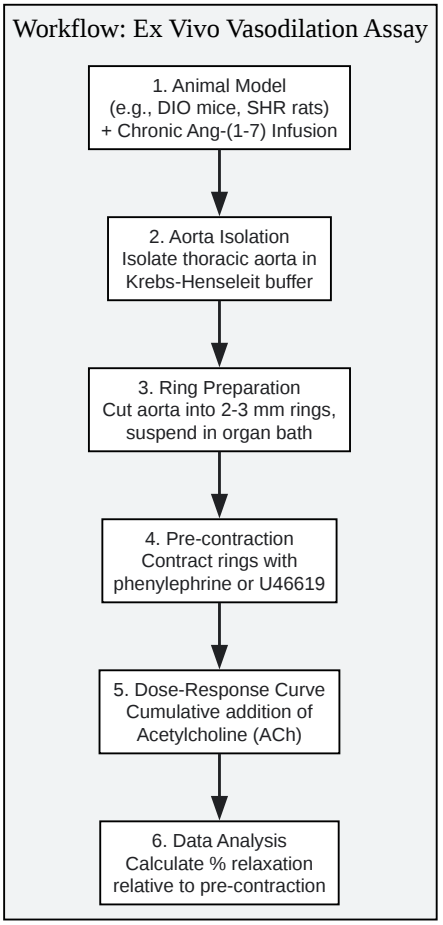
Antioxidant Effects and Counter-regulation of Angiotensin II

Ang-(1-7) effectively counter-regulates the pro-oxidant signaling of Ang II in endothelial cells.[9] Ang II, via its AT1 receptor, activates c-Src kinase, which in turn stimulates NAD(P)H oxidase (Nox), a primary source of reactive oxygen species (ROS) in the vasculature.[9][10] Ang-(1-7) blunts this pathway by activating the tyrosine phosphatase SHP-2.[9] Activated SHP-2 promotes the dephosphorylation of c-Src, thereby inhibiting its activity and attenuating the downstream activation of NAD(P)H oxidase and subsequent ROS generation.[9] This reduction in oxidative stress preserves NO bioavailability and protects endothelial function.[8][11]

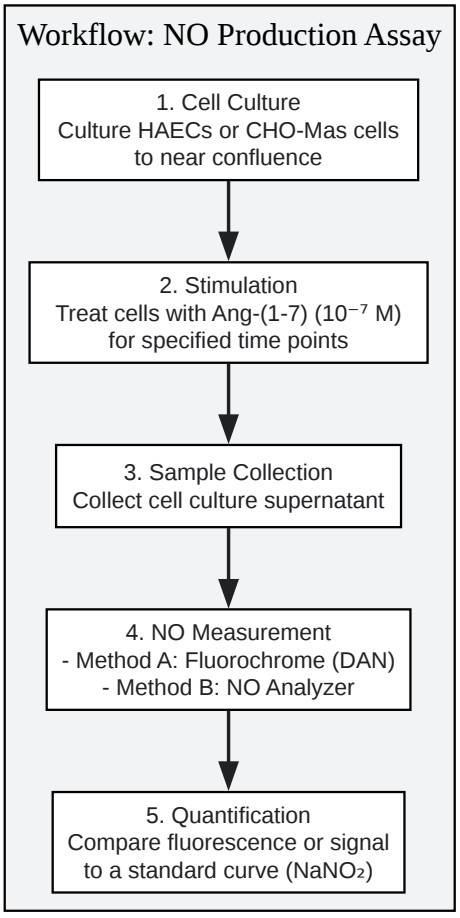
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